

Cesium Pivalate: A Comprehensive Technical Guide to its Melting Point and Thermal Stability

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cesium pivalate	
Cat. No.:	B1349073	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium pivalate (Cs(O₂CC(CH₃)₃)), also known as cesium 2,2-dimethylpropanoate, is a specialty cesium carboxylate salt. Its utility in organic synthesis, particularly as a base in palladium-catalyzed cross-coupling reactions, is well-documented. A thorough understanding of its physical and thermal properties is paramount for its effective and safe use in various research and development applications. This technical guide provides an in-depth analysis of the melting point and thermal stability of **cesium pivalate**, supported by a summary of available data and generalized experimental protocols for its characterization.

Physicochemical Properties

Property	- Value	Source(s)
Molecular Formula	C ₅ H ₉ CsO ₂	[1][2]
Molecular Weight	234.03 g/mol	[1][2]
CAS Number	20442-70-0	[1][2]
Appearance	White to off-white powder or crystals	[3]

Thermal Properties: Melting Point and Stability



The thermal behavior of **cesium pivalate** is characterized by a distinct melting point and a higher decomposition temperature.

Quantitative Data Summary

Parameter	Temperature Range (°C)	Notes	Source(s)
Melting Point	344 - 348	[3][4]	
Decomposition Temperature	610 (dec.)	Literature value	[5]
Decomposition Temperature	682	Literature value	[5]

dec. = decomposition

Experimental Protocols for Thermal Analysis

While specific experimental data for the thermal analysis of **cesium pivalate** is not extensively published in readily available literature, the following represents a standard methodology for determining the melting point and thermal stability of organic salts using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Differential Scanning Calorimetry (DSC) for Melting Point Determination

DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

[6] This method is ideal for accurately determining the melting point of a substance.

Objective: To determine the onset temperature and the peak of the endothermic transition corresponding to the melting of **cesium pivalate**.

Instrumentation: A heat-flux or power-compensated Differential Scanning Calorimeter.

Experimental Procedure:



- Sample Preparation: Accurately weigh 5-10 mg of **cesium pivalate** powder into an aluminum or other inert sample pan.
- Encapsulation: Hermetically seal the pan to prevent any loss of material during heating.
- Reference: An empty, sealed pan of the same type is used as a reference.
- Instrument Setup:
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to prevent oxidative degradation.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 300 °C).
 - Ramp the temperature at a controlled rate, typically 10 °C/min, to a temperature significantly above the melting point (e.g., 400 °C).
- Data Analysis: The melting point is determined from the resulting thermogram. The onset of the endothermic peak is typically reported as the melting point.

Thermogravimetric Analysis (TGA) for Thermal Stability Assessment

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. This technique is used to determine the thermal stability and decomposition profile of a material.

Objective: To determine the temperature at which **cesium pivalate** begins to decompose and to identify the stages of mass loss.

Instrumentation: A thermogravimetric analyzer equipped with a sensitive microbalance and a programmable furnace.




Experimental Procedure:

- Sample Preparation: Place a precisely weighed sample of cesium pivalate (10-20 mg) into a tared TGA pan (typically ceramic or platinum).
- Instrument Setup:
 - Position the sample pan in the furnace of the TGA instrument.
 - Purge the system with an inert gas (e.g., nitrogen or argon) at a defined flow rate (e.g., 20-50 mL/min) to provide a non-reactive environment.
- Thermal Program:
 - Heat the sample from ambient temperature to a high temperature, well above the expected decomposition point (e.g., 800 °C), at a constant heating rate (e.g., 10 or 20 °C/min).
- Data Analysis: The TGA curve plots the percentage of initial mass remaining versus temperature. The onset of a significant mass loss indicates the beginning of decomposition. The temperatures at which 5% or 10% mass loss occurs are often reported as indicators of thermal stability.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the thermal analysis of a chemical compound like **cesium pivalate**.





Click to download full resolution via product page

Caption: Workflow for determining the melting point and thermal stability of cesium pivalate.

Conclusion



Cesium pivalate is a thermally stable compound with a high melting point in the range of 344-348 °C. Its decomposition occurs at significantly higher temperatures. The standardized methods of Differential Scanning Calorimetry and Thermogravimetric Analysis are essential for verifying these thermal properties, ensuring consistent quality and safe handling in its various applications. The data and protocols presented in this guide provide a foundational understanding for researchers and professionals working with this versatile reagent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cesium pivalate | C5H9CsO2 | CID 583616 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. sump4.com [sump4.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. libjournals.unca.edu [libjournals.unca.edu]
- 6. Differential Scanning Calorimetry Techniques: Applications in Biology and Nanoscience -PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cesium Pivalate: A Comprehensive Technical Guide to its Melting Point and Thermal Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349073#cesium-pivalate-melting-point-and-thermal-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com